

Application Note: High-Purity (+)-Dihydorobinetin Purification via Centrifugal Partition Chromatography

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Compound of Interest

Compound Name: (+)-Dihydorobinetin

Cat. No.: B15139074

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Abstract

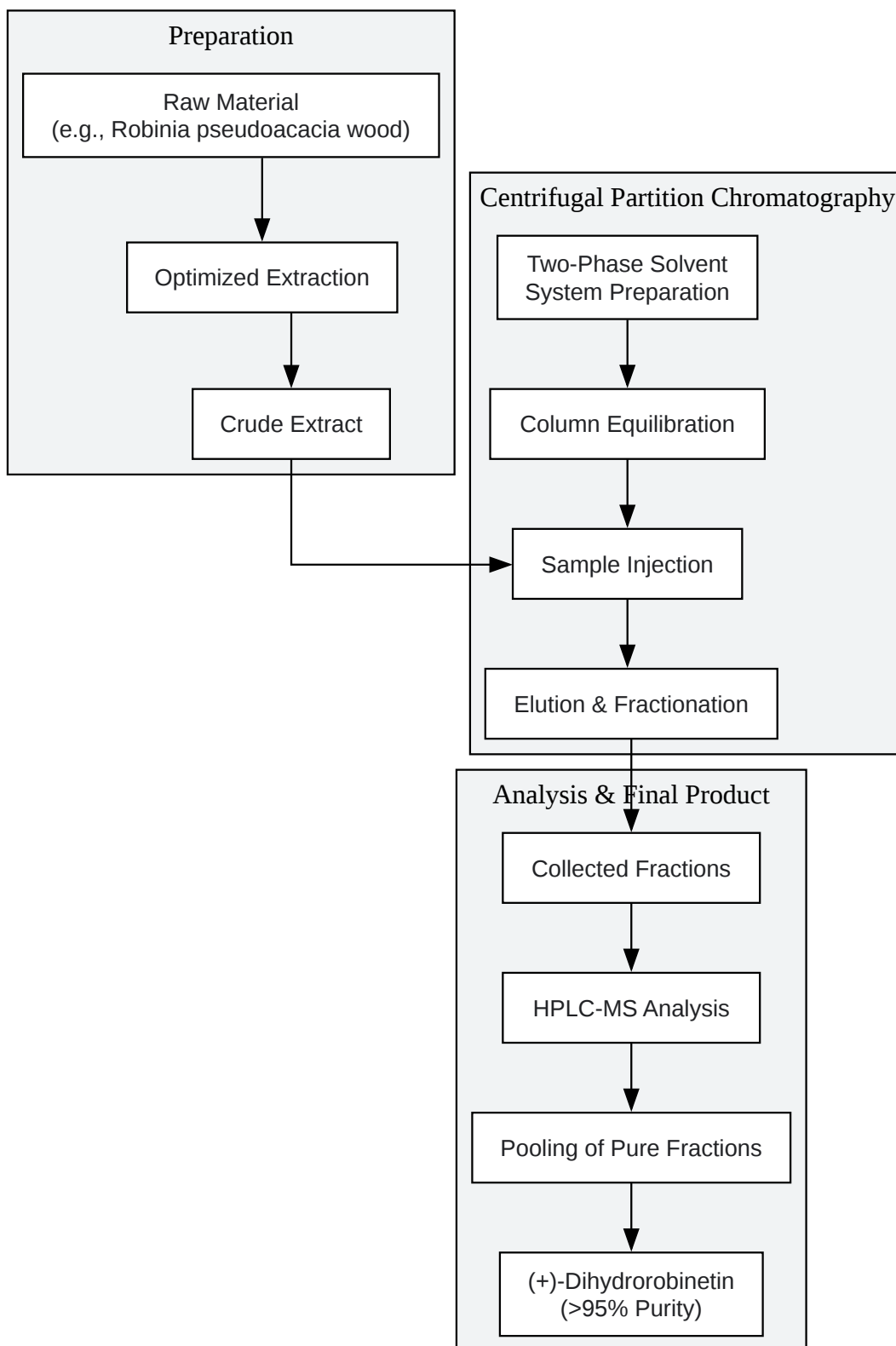
This application note details a robust and scalable method for the purification of **(+)-Dihydorobinetin** from natural extracts using Centrifugal Partition Chromatography (CPC). The described protocol facilitates the isolation of **(+)-Dihydorobinetin** with high purity (>95%), making it suitable for subsequent research and development applications in the pharmaceutical and nutraceutical industries. The methodology is presented with detailed experimental protocols and quantitative data to ensure reproducibility.

Introduction

(+)-Dihydorobinetin, a flavonoid predominantly found in plants such as Robinia pseudoacacia and Ampelopsis grossedentata, has garnered significant interest for its diverse biological activities.^{[1][2]} Efficient purification of this compound is crucial for its downstream applications. Centrifugal Partition Chromatography (CPC) offers a reliable liquid-liquid chromatography technique for the separation of natural products without the use of a solid stationary phase, which can lead to irreversible adsorption and sample loss.^{[3][4]} This note provides a detailed protocol for the gram-scale purification of **(+)-Dihydorobinetin**.^{[1][2]}

Experimental Workflow

The overall workflow for the purification of **(+)-Dihydorobinetin** using CPC involves several key stages, from preparation of the crude extract to the final analysis of the purified compound.



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References

- 1. Gram-Scale Purification of Dihydrorobinetin from Robinia pseudoacacia L. Wood by Centrifugal Partition Chromatography [agris.fao.org]
- 2. mdpi.com [mdpi.com]
- 3. ijpra.com [ijpra.com]
- 4. Centrifugal Partition Chromatography (CPC): A Sustainable Approach for Complex Mixture Separation - Rotachrom Technologies [rotachrom.com]
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